

Biological activity of (-)-Lavandulol enantiomers

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An In-Depth Technical Guide to the Biological Activity of (-)-Lavandulol Enantiomers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known biological activities of the enantiomers of **(-)-lavandulol**, a naturally occurring monoterpene alcohol. The document focuses on presenting quantitative data, detailed experimental methodologies, and relevant biological pathways to support further research and development.

Pheromonal Activity

Lavandulol and its derivatives play a significant role as semiochemicals in insect communication. The stereochemistry of these compounds is often crucial for their biological function, with different enantiomers eliciting distinct behavioral responses.

Table 1: Pheromonal Activity of Lavandulol Enantiomers and Related Compounds



Insect Species	Compound(s)	Active Enantiomer	Observed Effect
Vine Mealybug (Planococcus ficus)	Lavandulyl senecioate	(S)-(+)	Attraction of males[1]
Vine Mealybug (Planococcus ficus)	Lavandulol	N/A	Not attractive to males[1]
Strawberry Blossom Weevil (Anthonomus rubi)	Lavandulol	(R)-(-)-	Produced by males; however, racemic (±)- lavandulol is equally attractive to weevils[2]
Grey Pineapple Mealybug (Dysmiccoccus neobrevipes)	(E)-2-isopropyl-5- methylhexa-3,5-dienyl acetate	(+)	Main component of the female-produced sex pheromone, attractive to males[3]

Experimental Protocols for Pheromone Bioassays

Objective: To assess the behavioral response (attraction or repulsion) of insects to volatile compounds.

Methodology:

- A Y-tube or four-arm olfactometer is utilized. This apparatus provides a choice between different air streams.
- One air stream is purified and serves as a control, while the other is passed over a substrate containing the test compound (e.g., a specific lavandulol enantiomer).
- Insects are released at the downwind end of the olfactometer.
- The number of insects moving into each arm of the olfactometer is recorded over a set period.
- Statistical analysis is performed to determine if there is a significant preference for the air stream containing the test compound compared to the control.



A schematic of a two-choice olfactometer is often used in these types of behavioral assays.[4]

Objective: To measure the electrical response of an insect's antenna to a specific odorant, providing a measure of olfactory receptor sensitivity.

Methodology:

- An insect's antenna is excised and mounted between two electrodes.
- A continuous stream of purified air is passed over the antenna.
- A puff of air containing the test compound is introduced into the air stream.
- The change in the electrical potential across the antenna (the electroantennogram) is recorded.
- The amplitude of the response is indicative of the sensitivity of the olfactory receptor neurons
 to the specific compound. This technique was instrumental in identifying the single
 pheromone component in the virgin female extracts of the grape mealybug.

Olfactory (Odor) Properties

The enantiomers of lavandulol exhibit distinct odor profiles, which is a critical aspect of their application in the fragrance industry.

Table 2: Odor Profile of Lavandulol Enantiomers

Enantiomer	Odor Description	
(R)-(-)-Lavandulol	Weak floral, herbal odor with a slightly lemon- like, fresh citrus fruity nuance[5][6]	
(S)-(+)-Lavandulol	Very weak odor[5][6]	
(±)-Lavandulol (Racemate)	Weak floral, herbal odor[6]	

Experimental Protocol for Odor Assessment

Objective: To determine the odor contribution of individual volatile compounds in a sample.



Methodology:

- A sample containing the chiral compounds is injected into a gas chromatograph (GC) for separation.
- The effluent from the GC column is split into two streams.
- One stream is directed to a chemical detector (e.g., a mass spectrometer or flame ionization detector) for compound identification and quantification.
- The other stream is directed to an olfactometry port, where a trained sensory panelist sniffs the effluent and describes the odor and its intensity.
- This allows for the direct correlation of specific compounds, including individual enantiomers when a chiral column is used, with their perceived odor. Enantioselective multidimensional gas chromatography has been successfully used for the simultaneous stereodifferentiation of lavandulol and other chiral constituents of lavender oil.[3]

Antimicrobial and Cytotoxic Activity

While specific data for the individual enantiomers of **(-)-lavandulol** are not readily available in the current literature, lavender essential oil, which contains lavandulol, has demonstrated both antimicrobial and cytotoxic effects. The methodologies to determine these activities for the pure enantiomers are well-established.

Antimicrobial Activity

Experimental Protocol: Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC)

Objective: To determine the lowest concentration of a substance that prevents visible growth of a microorganism.

Methodology:

• A two-fold serial dilution of the test compound (e.g., **(-)-lavandulol** enantiomer) is prepared in a 96-well microtiter plate containing a suitable broth medium.



- Each well is inoculated with a standardized suspension of the test microorganism (e.g., Staphylococcus aureus, Escherichia coli).
- Positive (microorganism in broth without the test compound) and negative (broth only) controls are included.
- The plates are incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- The MIC is determined as the lowest concentration of the test compound at which there is no visible turbidity. For lavender essential oil, MIC values against MRSA have been reported to be around 13.72 mg/mL to 18.29 mg/mL.[7]

Cytotoxic Activity

Experimental Protocol: MTT Assay for Cytotoxicity (IC50)

Objective: To determine the concentration of a substance that inhibits the growth of a cell population by 50% (IC50).

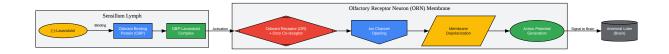
Methodology:

- Cells (e.g., human cancer cell lines) are seeded in a 96-well plate and allowed to adhere overnight.
- The cells are then treated with various concentrations of the test compound.
- After a specified incubation period (e.g., 24, 48, or 72 hours), a solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well.
- Metabolically active cells reduce the yellow MTT to purple formazan crystals.
- The formazan crystals are dissolved in a solubilization solution (e.g., DMSO or isopropanol).
- The absorbance of the solution is measured using a microplate reader at a wavelength of approximately 570 nm.
- The IC50 value is calculated by plotting the percentage of cell viability against the concentration of the test compound.



Signaling Pathways Insect Olfactory Signaling

The perception of lavandulol by insects is mediated by a complex olfactory signaling pathway. While the specific receptors for lavandulol have not been fully elucidated in all relevant insect species, a general model of insect olfactory signal transduction can be described.



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Caption: Generalized insect olfactory signaling pathway for **(-)-lavandulol**.

Pathway Description:

- Binding: Volatile molecules of **(-)-lavandulol** enter the insect's sensillum lymph through pores in the cuticle.
- Transport: In the lymph, the hydrophobic odorant molecule binds to an Odorant Binding Protein (OBP).
- Activation: The OBP-odorant complex transports the lavandulol molecule to the dendritic membrane of an Olfactory Receptor Neuron (ORN) and presents it to a specific Odorant Receptor (OR) complexed with an obligatory co-receptor (Orco).
- Signal Transduction: Binding of the ligand to the OR-Orco complex triggers the opening of an ion channel.
- Depolarization and Action Potential: The influx of ions leads to the depolarization of the ORN membrane, which, if it reaches the threshold, generates an action potential.



• Signal to Brain: The action potential propagates along the axon of the ORN to the antennal lobe of the insect's brain for further processing, leading to a behavioral response.

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